

The Biological Function of Ala-His Dipeptide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ala-His*

Cat. No.: *B1278170*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The dipeptide L-alanyl-L-histidine (**Ala-His**), a simple molecule composed of alanine and histidine, is emerging as a compound of interest in biochemical and pharmacological research. While extensive research has focused on related histidine-containing dipeptides such as carnosine (β -alanyl-L-histidine), the specific biological functions of **Ala-His** are less well-defined. This technical guide provides a comprehensive overview of the current understanding of **Ala-His**, focusing on its core biological activities, particularly its role in metal ion chelation and antioxidant processes. Drawing on comparative studies with structurally similar peptides, this document outlines putative mechanisms of action, details relevant experimental protocols, and presents available quantitative data to support further investigation into the therapeutic potential of **Ala-His**.

Introduction

Histidine-containing dipeptides (HCDs) are a class of naturally occurring molecules known for their diverse physiological roles, including pH buffering, antioxidant activity, and metal ion chelation.[1][2] Carnosine, the most studied of these, has demonstrated protective effects against oxidative stress-related conditions.[3] **Ala-His**, a structurally simpler analogue, is hypothesized to share some of these properties due to the presence of the imidazole ring in the histidine residue, which is crucial for its chemical reactivity.[4] Recent research, particularly in the context of neurodegenerative diseases like Alzheimer's, has begun to shed light on the

specific contributions of **Ala-His** to cellular protection.[5][6][7] This guide synthesizes the available evidence to provide a detailed understanding of the biological functions of **Ala-His**.

Core Biological Functions

The primary biological functions attributed to **Ala-His** are its ability to chelate metal ions and its capacity to scavenge reactive oxygen species (ROS), thereby mitigating oxidative stress.

Metal Ion Chelation

The imidazole ring of the histidine residue in **Ala-His** is an effective ligand for transition metal ions such as copper (Cu^{2+}) and iron (Fe^{2+}). [8] These metals, in their free form, can participate in Fenton and Haber-Weiss reactions, leading to the generation of highly damaging hydroxyl radicals.[4] By sequestering these metal ions, **Ala-His** can prevent this radical formation.

A key study investigating the copper-binding properties of the **Ala-His-His** (AHH) peptide in the context of Alzheimer's disease used **Ala-His** (AH) as a parent compound for comparison.[5][7] The study demonstrated that while AHH was a more potent copper chelator, **Ala-His** also possessed the ability to bind copper ions.

Antioxidant Activity

The antioxidant properties of **Ala-His** are multifaceted, involving both direct scavenging of ROS and indirect antioxidant effects through metal ion chelation. The imidazole ring can directly quench free radicals.[4]

Comparative studies with other histidine-containing peptides suggest that the antioxidant capacity is a common feature of this class of molecules.[1] While direct quantitative data for **Ala-His** in various antioxidant assays is limited, its structural similarity to known antioxidants implies a potential for similar activity.

Quantitative Data

Quantitative data specifically for **Ala-His** is sparse in the literature. The following table summarizes comparative data from a study on the **Ala-His-His** peptide, which provides the most direct quantitative insights into the activity of **Ala-His** currently available.

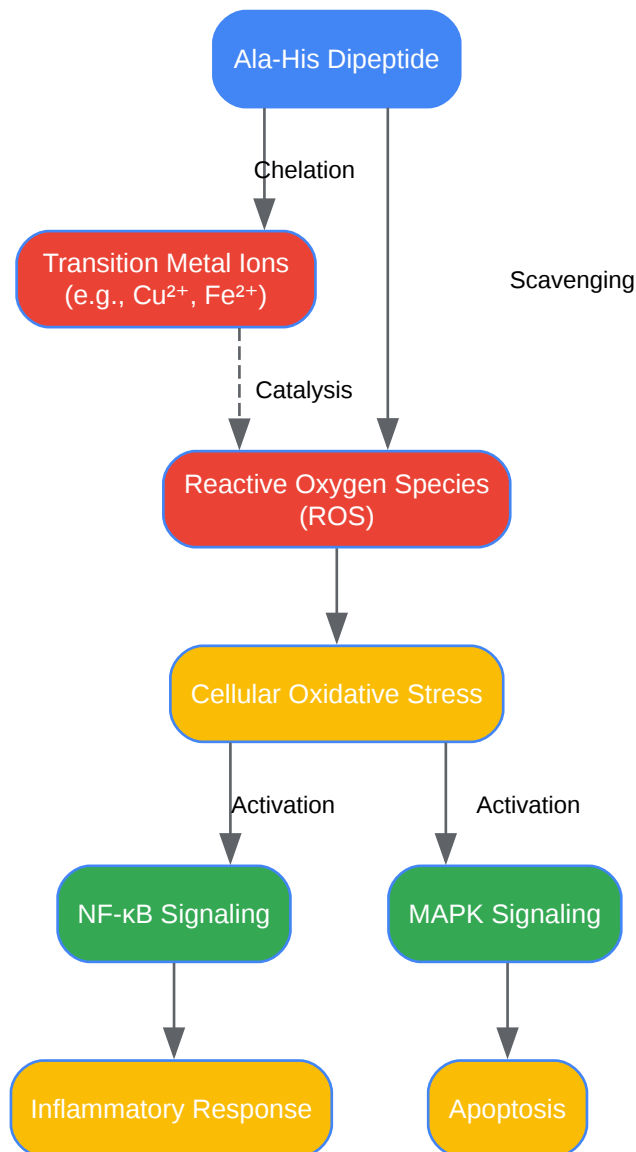
Parameter	Ala-His (AH)	Ala-His-His (AHH)	Notes
Copper (II) Binding Affinity (log K)	Weaker than AHH	Stronger than AH	The study indicates a lower affinity for Ala-His compared to Ala-His-His, though a specific value for Ala-His is not provided.
ROS Production Inhibition	Less effective than AHH	More effective than AH	Inhibition of reactive oxygen species (ROS) production in the presence of Cu(A β) and ascorbate.

Table 1: Comparative Quantitative Data for **Ala-His** and **Ala-His-His**. Data is inferred from Gonzalez et al., 2022.[\[5\]](#)[\[7\]](#)

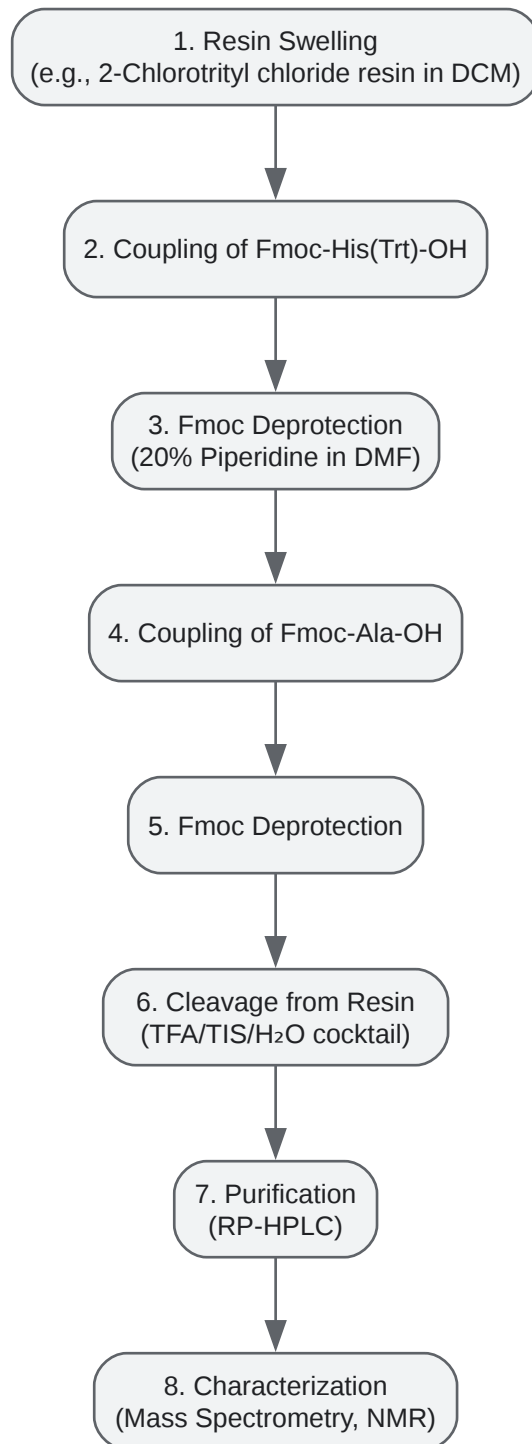
Signaling Pathways

Direct signaling pathways specifically modulated by **Ala-His** have not yet been elucidated. However, based on its established roles in metal ion chelation and ROS scavenging, a putative signaling pathway can be proposed. By reducing oxidative stress, **Ala-His** could indirectly influence multiple downstream signaling cascades that are sensitive to the cellular redox state.

Putative Signaling Pathway Influenced by Ala-His



Solid-Phase Synthesis of Ala-His

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Comparative Biochemical Study Between L-Carnosine and β -Alanine in Amelioration of Hypobaric Hypoxia-Induced Skeletal Muscle Protein Loss - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Advances in Research on the Activity Evaluation, Mechanism and Structure-Activity Relationships of Natural Antioxidant Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Comparative Study of Antioxidant Activity between Carnosine and Its Amino Acid Constituents | Manhiani | Journal of Food Research | CCSE [ccsenet.org]
- 6. Comparative Study of Antioxidant Activity between Carnosine and Its Amino Acid Constituents [ideas.repec.org]
- 7. mdpi.com [mdpi.com]
- 8. Screening, separation and identification of metal-chelating peptides for nutritional, cosmetics and pharmaceutical applications - Food & Function (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [The Biological Function of Ala-His Dipeptide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278170#ala-his-dipeptide-biological-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com